

Comprehensive Structural Elucidation and Analytical Characterization of 3-(Ethoxymethyl)piperidine

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Compound of Interest

Compound Name: 3-(Ethoxymethyl)piperidine

CAS No.: 868067-24-7; 956324-36-0

Cat. No.: B2587843

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Abstract

This technical guide details the structural elucidation, impurity profiling, and stereochemical analysis of **3-(Ethoxymethyl)piperidine**, a critical pharmacophore in the synthesis of kinase inhibitors and GPCR ligands. Designed for medicinal chemists and analytical scientists, this document moves beyond basic characterization to provide a rigorous, self-validating protocol for confirming regio-isomerism and absolute configuration.^[1]

Introduction: The Pharmacophore Context

3-(Ethoxymethyl)piperidine (C₈H₁₇NO) represents a versatile saturated heterocycle. Unlike its flat aromatic counterpart (pyridine), the piperidine ring offers three-dimensional vectors for drug-target interactions, improving solubility and metabolic stability.

However, the introduction of the ethoxymethyl substituent at the C3 position creates specific analytical challenges:

- Regio-isomerism: Distinguishing the 3-substituted isomer from the 2- and 4-substituted byproducts common in non-selective reductions.^[1]
- Stereochemistry: The C3 carbon is a chiral center, requiring enantiomeric resolution (R/S) for regulatory compliance in drug development.

Synthesis & Impurity Profiling

Understanding the synthetic origin is the first step in structure confirmation. The compound is typically synthesized via the hydrogenation of 3-(ethoxymethyl)pyridine or the reduction of ethyl nipecotate derivatives.

Critical Impurities to Monitor:

- Over-reduction products: Ring-opening amino-alcohols.^[1]
- Under-reduction products: Partially saturated tetrahydropyridines (enamines).
- Regio-isomers: 2- or 4-(ethoxymethyl)piperidine (if starting material was isomeric mixtures).^[1]

Spectroscopic Structure Elucidation

The following workflow confirms the connectivity and functional groups.

Mass Spectrometry (MS)

- Technique: ESI-MS (Positive Mode) or GC-MS (EI).
- Molecular Ion:
.
- Fragmentation Logic (EI):
 - m/z 114: Loss of the ethyl group
 - .

- m/z 84: Loss of the ethoxymethyl side chain (characteristic piperidine ring fragment).
- m/z 30: Primary amine fragment (if ring cleavage occurs).

Infrared Spectroscopy (IR)

- N-H Stretch:

(Broad, secondary amine).

- C-H Stretch:

(Strong, sp^3 C-H).

- C-O-C Stretch:

(Ether linkage).

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for distinguishing the 3-isomer from 2- and 4-isomers.[\[1\]](#)

^1H NMR Assignment (400 MHz, CDCl_3)

Note: Chemical shifts are estimates based on electronic environments.

Position	(ppm)	Multiplicity	Integral	Assignment Logic
NH	1.8 - 2.2	Broad s	1H	Exchangeable with D ₂ O.[1]
Ethoxy-CH ₃	1.18	Triplet (Hz)	3H	Terminal methyl of ethoxy group. [1]
Ethoxy-CH ₂	3.45	Quartet (Hz)	2H	Methylene adjacent to oxygen.[1]
Linker-CH ₂	3.28	Doublet/Multiplet	2H	Connects ring to ether oxygen.[1]
H-2 (ax/eq)	2.95 / 2.55	Multiplets	2H	Deshielded by Nitrogen; distinct geminal coupling.[1]
H-6 (ax/eq)	3.05 / 2.60	Multiplets	2H	Deshielded by Nitrogen.[1]
H-3	1.75	Multiplet	1H	Diagnostic: Chiral methine proton.[1]
H-4, H-5	1.20 - 1.65	Multiplets	4H	Ring methylene protons.[1]

¹³C NMR Assignment (100 MHz, CDCl₃)

Carbon	(ppm)	Type	Assignment Logic
Ethoxy-CH ₃	15.2	CH ₃	Typical methyl ether shift. [1]
Ethoxy-CH ₂	66.4	CH ₂	Deshielded by oxygen. [1]
Linker-CH ₂	73.1	CH ₂	Deshielded by oxygen; key connectivity point. [1]
C-2	49.5	CH ₂	Alpha to Nitrogen.
C-6	46.8	CH ₂	Alpha to Nitrogen.
C-3	36.5	CH	Branch point (DEPT-135 positive). [1]
C-4	28.2	CH ₂	Beta to Nitrogen.
C-5	24.8	CH ₂	Gamma to Nitrogen. [1]

2D NMR Verification Strategy

To definitively prove the substituent is at C3 and not C2 or C4:

- COSY (Correlation Spectroscopy):
 - The Linker-CH₂ (3.28 ppm) will show a cross-peak only to H-3 (1.75 ppm).
 - H-3 will correlate with H-2 and H-4, establishing the sequence N-C2-C3-C4.[\[1\]](#)
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Linker-CH₂ protons will show long-range coupling to C-2 and C-4, confirming the position on the ring.[\[1\]](#)

- If it were the 2-isomer, the Linker protons would couple to the Nitrogen-bearing carbon (C2) and C3, but C2 would be a methine (CH), not a methylene (CH₂).

Stereochemical Analysis (Chiral Resolution)

Since C3 is a chiral center, the synthesized product is likely a racemate unless asymmetric synthesis was employed.

Analytical Method: Chiral HPLC[2]

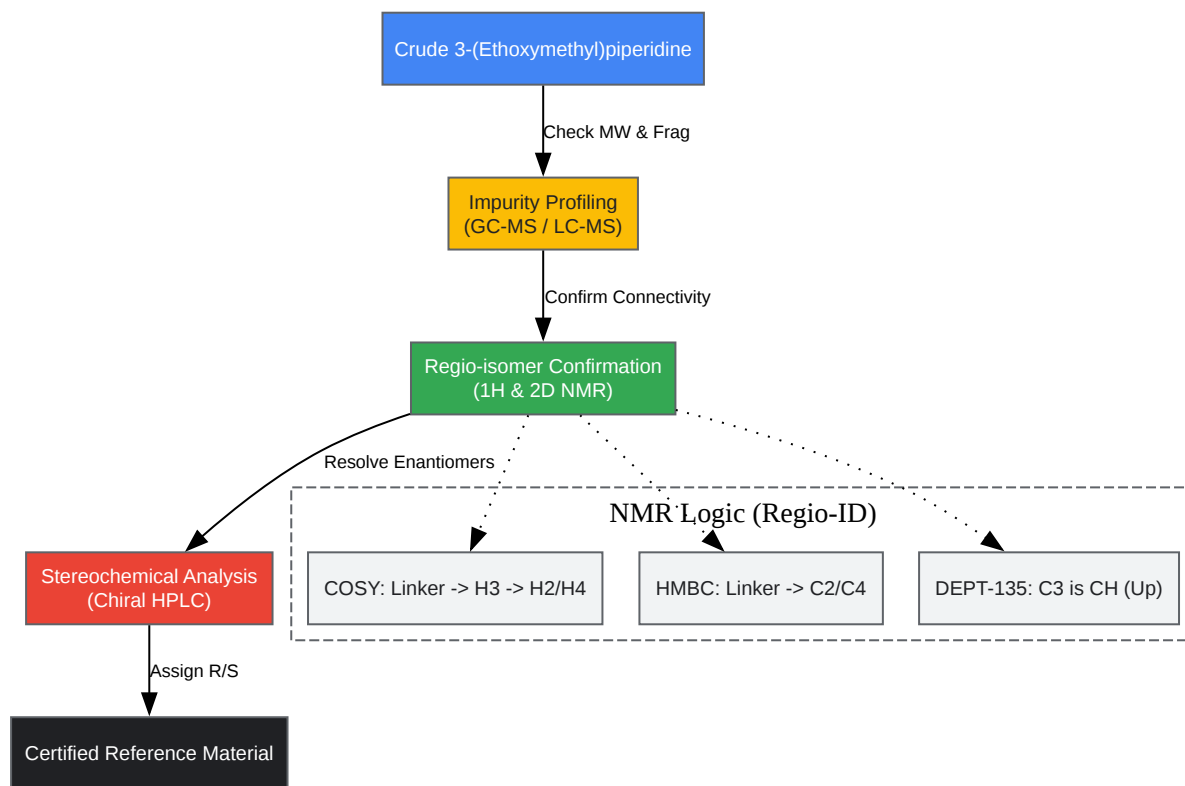
- Column: Chiralpak IA or IB (Immobilized Amylose/Cellulose derivatives).[2]
- Mobile Phase: Hexane : Ethanol : Diethylamine (90:10:0.1).
- Detection: UV at 210 nm (weak chromophore) or Refractive Index (RI).
- Expectation: Two baseline-separated peaks (Enantiomer 1 and Enantiomer 2).

Absolute Configuration Assignment

To assign R vs. S:

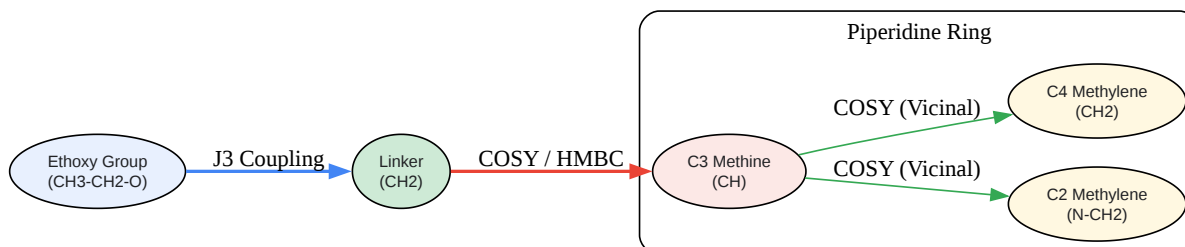
- X-Ray Crystallography: Derivatize the amine with a heavy atom (e.g., p-bromobenzoyl chloride) to facilitate crystallization and anomalous dispersion.
- Vibrational Circular Dichroism (VCD): Compare experimental VCD spectra with DFT-calculated spectra for the R-isomer.

Visualization of Analytical Logic



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Figure 1: Analytical workflow for the complete structural certification of **3-(ethoxymethyl)piperidine**.



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Figure 2: Key NMR connectivity correlations establishing the 3-position substitution.

Experimental Protocols

Protocol 6.1: NMR Sample Preparation

- Solvent: Dissolve 10 mg of the sample in 0.6 mL of CDCl₃ (Chloroform-d).
- Additives: If signal broadening is observed due to the amine proton exchange or salt formation, add 1 drop of D₂O (to wash out NH) or use DMSO-d₆ to slow exchange and visualize the NH signal.
- Acquisition:
 - ¹H: 16 scans, 2s relaxation delay.
 - ¹³C: 1024 scans, proton-decoupled.
 - COSY/HSQC: Standard pulse sequences (e.g., cosygppppqf on Bruker systems).

Protocol 6.2: Chiral HPLC Separation

- Column Preparation: Equilibrate Chiralpak IA (250 x 4.6 mm, 5 μm) with Hexane/EtOH (90:10) for 30 mins.
- Sample Prep: Dissolve 1 mg/mL in Ethanol. Filter through 0.22 μm PTFE filter.
- Run Conditions:
 - Flow Rate: 1.0 mL/min.^[2]
 - Temperature: 25°C.
 - Modifier: 0.1% Diethylamine (DEA) is crucial to prevent peak tailing of the basic amine.
- Analysis: Calculate Enantiomeric Excess (

) using peak areas:

References

- Piperidine Synthesis & Properties: Organic Chemistry Portal. "Synthesis of Piperidines." Available at: [\[Link\]](#)
- Medicinal Chemistry Applications: RSC Medicinal Chemistry. "Exploration of piperidine 3D fragment chemical space." Available at: [\[Link\]](#)
- Chiral Separation Methodology: Academia.edu. "Chiral separations of piperidine-2,6-dione analogues on Chiralpak IA." Available at: [\[Link\]](#)

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Sources

- 1. DOx - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. (PDF) Chiral separations of piperidine-2,6-dione analogues on Chiralpak IA and Chiralpak IB columns by using HPLC [\[academia.edu\]](https://academia.edu)
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